

# Application Notes and Protocols for the Characterization of Ni-W Coatings

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Nickel;tungsten

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These comprehensive application notes and protocols provide detailed methodologies for the characterization of Nickel-Tungsten (Ni-W) coatings. The following sections detail the techniques used to evaluate the microstructure, elemental composition, mechanical properties, and corrosion resistance of these coatings, ensuring accurate and reproducible results.

## Microstructural Characterization

The microstructure of Ni-W coatings is a critical determinant of their physical and chemical properties. Its analysis reveals details about surface morphology, grain size, and the presence of defects.

## Scanning Electron Microscopy (SEM)

Application Note: Scanning Electron Microscopy (SEM) is a fundamental technique for visualizing the surface topography and cross-sectional morphology of Ni-W coatings at high magnifications. It provides valuable insights into the coating's compactness, grain structure, and the presence of any defects such as cracks or pores. When coupled with Energy Dispersive X-ray Spectroscopy (EDS), SEM can also provide elemental composition information.

Experimental Protocol:

1. Sample Preparation:

- For top-down surface analysis, no special preparation is required if the coating is conductive. For non-conductive coatings, a thin conductive layer of carbon or gold is applied via sputtering to prevent charging under the electron beam.[1][2]
- For cross-sectional analysis, the coated sample is sectioned using a low-speed diamond saw to minimize deformation.
- The sectioned sample is then mounted in a conductive resin.
- The mounted sample is ground using progressively finer silicon carbide papers (e.g., 240, 600, 800, 1200 grit).
- Finally, the sample is polished with diamond suspensions (e.g., 6  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$ ) to achieve a mirror-like finish.

## 2. SEM Imaging:

- Instrument: Scanning Electron Microscope
- Mode: Secondary Electron (SE) for topography or Backscattered Electron (BSE) for compositional contrast.
- Accelerating Voltage: Typically 15-20 kV. Lower voltages can be used for imaging delicate surface features.
- Working Distance: Optimized for the best image resolution, typically 5-15 mm.
- Magnification: Ranging from 100x to over 100,000x, depending on the features of interest.

## X-ray Diffraction (XRD)

Application Note: X-ray Diffraction (XRD) is a non-destructive technique used to determine the crystallographic structure and phase composition of Ni-W coatings. It can identify the presence of different phases (e.g., solid solution, intermetallic compounds), determine the grain size, and assess the degree of crystallinity (amorphous or crystalline).[3]

### Experimental Protocol:

#### 1. Sample Preparation:

- The Ni-W coated sample should have a flat and smooth surface.
- Ensure the sample is clean and free of any surface contaminants.

#### 2. XRD Analysis:

- Instrument: X-ray Diffractometer
- X-ray Source: Typically Cu K $\alpha$  radiation ( $\lambda = 1.5406 \text{ \AA}$ ).

- Scan Type: Continuous scan.
- Scan Range ( $2\theta$ ):  $20^\circ$  to  $100^\circ$ .
- Scan Speed/Step Size: A slow scan speed (e.g.,  $0.02^\circ/\text{s}$ ) is used to obtain high-resolution data.
- Data Analysis: The resulting diffraction pattern is compared to standard diffraction patterns from databases (e.g., JCPDS-ICDD) to identify the phases present. Peak broadening analysis can be used to estimate the crystallite size using the Scherrer equation.

## Elemental Composition Analysis

Determining the elemental composition of Ni-W coatings is crucial for understanding their properties, as the tungsten content significantly influences hardness, wear resistance, and corrosion behavior.

## Energy Dispersive X-ray Spectroscopy (EDS/EDX)

Application Note: EDS is typically coupled with an SEM and provides semi-quantitative elemental analysis of the Ni-W coating. It can be used to determine the weight and atomic percentage of nickel and tungsten, as well as to detect the presence of any impurities. Elemental mapping can visualize the distribution of elements across the coating's surface or cross-section.<sup>[4]</sup>

### Experimental Protocol:

#### 1. Sample Preparation:

- Follow the same sample preparation procedure as for SEM imaging. For quantitative analysis, a flat, polished surface is essential.<sup>[4]</sup>

#### 2. EDS Analysis:

- Instrument: SEM equipped with an EDS detector.
- Accelerating Voltage: Typically 15-20 kV to ensure sufficient overvoltage for exciting the characteristic X-rays of both Ni and W.
- Acquisition Time: 60-120 seconds for a point analysis to achieve good signal-to-noise ratio.
- Analysis Mode: Point analysis for specific locations, line scan for elemental distribution along a line, or mapping for 2D elemental distribution.

- Quantification: Standardless or standard-based quantification methods can be used. For accurate results, it is important to use appropriate matrix correction algorithms (e.g., ZAF).

## X-ray Photoelectron Spectroscopy (XPS)

Application Note: X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive technique that provides quantitative elemental and chemical state information about the top few nanometers of the Ni-W coating. It is particularly useful for identifying the oxidation states of nickel and tungsten on the surface, which can significantly impact corrosion resistance.

### Experimental Protocol:

#### 1. Sample Preparation:

- The sample should be clean and free of surface contaminants.
- In-situ ion etching (e.g., with Ar<sup>+</sup>) can be used to remove surface adventitious carbon and oxides to analyze the bulk coating composition.

#### 2. XPS Analysis:

- Instrument: X-ray Photoelectron Spectrometer
- X-ray Source: Monochromatic Al K $\alpha$  (1486.6 eV) or Mg K $\alpha$  (1253.6 eV).
- Analysis Chamber Pressure: Ultra-high vacuum (UHV), typically <10<sup>-8</sup> Torr.
- Analysis Mode: Survey scan to identify all elements present, followed by high-resolution scans of the Ni 2p and W 4f regions to determine chemical states.
- Data Analysis: The binding energies of the detected photoelectrons are used to identify the elements and their chemical states. Peak fitting of the high-resolution spectra is performed to quantify the different chemical species.

## Mechanical Properties

The mechanical properties of Ni-W coatings, such as hardness, wear resistance, and adhesion, are critical for their performance in various applications.

## Microhardness Testing

Application Note: Microhardness testing is used to determine the hardness of the Ni-W coating. The Vickers and Knoop hardness tests are commonly employed. The hardness of Ni-W coatings is highly dependent on the tungsten content and the microstructure.

Experimental Protocol (ASTM E384):[\[5\]](#)[\[6\]](#)

#### 1. Sample Preparation:

- A smooth, flat, and polished surface is required to obtain accurate indentations. Follow the cross-sectional preparation method for SEM.

#### 2. Microhardness Measurement:

- Instrument: Vickers or Knoop Microhardness Tester.
- Indenter: Vickers (diamond pyramid) or Knoop (elongated diamond pyramid).
- Load: Typically 25 gf (0.245 N) to 100 gf (0.981 N) to avoid substrate effects. The choice of load depends on the coating thickness.[\[7\]](#)
- Dwell Time: 10-15 seconds.[\[8\]](#)
- Measurement: The dimensions of the indentation are measured using an optical microscope, and the hardness value is calculated. Multiple indentations (at least 5) should be made and averaged to ensure statistical reliability.

## Wear Resistance Testing

Application Note: The pin-on-disk test is a common method to evaluate the wear resistance and friction coefficient of Ni-W coatings. It simulates sliding wear against a standard counter-body.

Experimental Protocol (ASTM G99):[\[9\]](#)[\[10\]](#)

#### 1. Sample and Counter-body Preparation:

- The Ni-W coated disk should be clean and flat.
- The counter-body (pin or ball) is typically a hard material like  $\text{Al}_2\text{O}_3$ ,  $\text{Si}_3\text{N}_4$ , or hardened steel. The choice depends on the intended application.

#### 2. Pin-on-Disk Test:

- Instrument: Pin-on-disk tribometer.
- Load: 1-10 N, depending on the expected contact pressure.[\[11\]](#)
- Sliding Speed: 0.1-0.5 m/s.
- Sliding Distance: 100-1000 m.

- Environment: The test can be performed in dry or lubricated conditions at ambient or elevated temperatures.
- Data Acquisition: The coefficient of friction is recorded continuously during the test. The wear volume is calculated by measuring the wear track profile on the disk and the wear scar on the pin after the test using a profilometer or microscope.

## Adhesion Testing

Application Note: Adhesion testing evaluates the bond strength between the Ni-W coating and the substrate. The tape test and the scratch test are two commonly used methods.

Experimental Protocol (ASTM D3359):[\[12\]](#)[\[13\]](#)

### 1. Sample Preparation:

- Ensure the coated surface is clean and dry.

### 2. Procedure:

- Method A (X-cut): For coatings thicker than 125  $\mu\text{m}$ . Make an "X" cut through the coating to the substrate using a sharp blade.
- Method B (Cross-hatch): For coatings up to 125  $\mu\text{m}$  thick. Make a grid of parallel cuts through the coating to the substrate.[\[12\]](#)
- Apply a specified pressure-sensitive tape over the cut area and smooth it down.
- Rapidly pull the tape off at a 180° angle.
- Evaluation: The adhesion is rated on a scale from 5B (no peeling) to 0B (severe peeling) by comparing the appearance of the grid area to a standard chart.[\[14\]](#)

Experimental Protocol (ASTM C1624):[\[8\]](#)[\[15\]](#)

### 1. Sample Preparation:

- The coated sample should be flat and smooth.

### 2. Procedure:

- Instrument: Scratch tester.
- Stylus: A diamond stylus with a specific radius (e.g., 200  $\mu\text{m}$  Rockwell C).[\[16\]](#)

- **Load:** A progressively increasing normal load is applied to the stylus as it is drawn across the coating surface at a constant speed.
- **Data Acquisition:** Acoustic emission and tangential friction force are monitored during the test.
- **Evaluation:** The scratch track is examined with an optical microscope to identify the critical loads ( $L_c$ ) at which specific failure events occur, such as cracking, spallation, or delamination.<sup>[16][17]</sup> These critical loads provide a quantitative measure of adhesion.

## Corrosion Resistance Evaluation

Evaluating the corrosion resistance of Ni-W coatings is essential for applications in harsh environments. Electrochemical techniques are powerful tools for this purpose.

## Potentiodynamic Polarization

**Application Note:** Potentiodynamic polarization is an electrochemical technique used to determine the corrosion rate of Ni-W coatings. It provides key parameters such as corrosion potential ( $E_{corr}$ ), corrosion current density ( $i_{corr}$ ), and pitting potential.

Experimental Protocol (ASTM G59):<sup>[14][18]</sup>

### 1. Sample and Cell Setup:

- The Ni-W coated sample is the working electrode. A defined surface area is exposed to the electrolyte.
- A standard three-electrode cell is used, with a reference electrode (e.g., Saturated Calomel Electrode - SCE or Ag/AgCl) and a counter electrode (e.g., platinum or graphite).
- The electrolyte is typically a 3.5% NaCl solution to simulate a marine environment, or other solutions relevant to the application.

### 2. Measurement:

- **Instrument:** Potentiostat/Galvanostat.
- **Open Circuit Potential (OCP):** The sample is immersed in the electrolyte, and the OCP is monitored until it stabilizes (typically 30-60 minutes).
- **Polarization Scan:** The potential is scanned from a cathodic potential (e.g., -250 mV vs. OCP) to an anodic potential (e.g., +250 mV vs. OCP) at a slow scan rate (e.g., 0.167 mV/s).<sup>[19]</sup>

- **Data Analysis:** The corrosion current density ( $i_{corr}$ ) is determined by Tafel extrapolation of the linear portions of the polarization curve. A lower  $i_{corr}$  value indicates better corrosion resistance.

## Electrochemical Impedance Spectroscopy (EIS)

**Application Note:** Electrochemical Impedance Spectroscopy (EIS) is a non-destructive technique that provides detailed information about the corrosion behavior and the protective properties of the Ni-W coating. It can be used to evaluate the coating's barrier properties and the kinetics of the corrosion process.

Experimental Protocol (ASTM G106):[\[20\]](#)[\[21\]](#)

### 1. Sample and Cell Setup:

- The setup is the same as for potentiodynamic polarization.

### 2. Measurement:

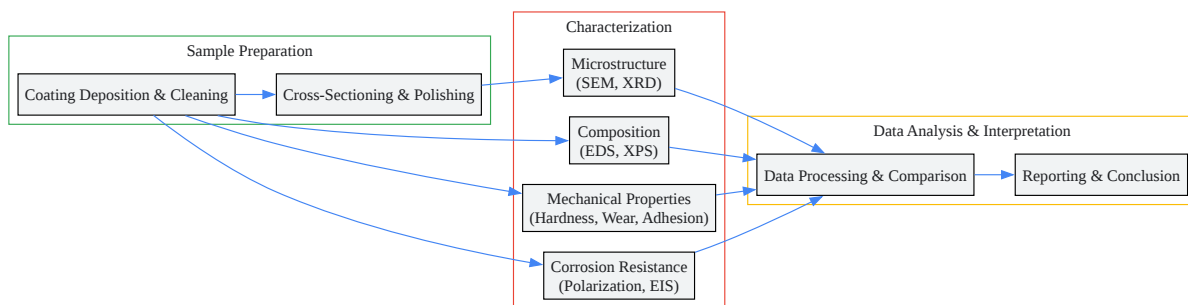
- **Instrument:** Potentiostat/Galvanostat with a frequency response analyzer.
- **Procedure:** A small amplitude AC voltage (e.g., 10 mV) is applied to the sample at its OCP over a wide range of frequencies (e.g., 100 kHz to 10 mHz).[\[22\]](#)
- **Data Presentation:** The impedance data is typically presented as Nyquist and Bode plots.
- **Data Analysis:** The data is fitted to an equivalent electrical circuit model to extract parameters such as coating capacitance ( $C_c$ ), pore resistance ( $R_{pore}$ ), and charge transfer resistance ( $R_{ct}$ ). A higher  $R_{ct}$  value generally indicates better corrosion resistance.

## Quantitative Data Summary



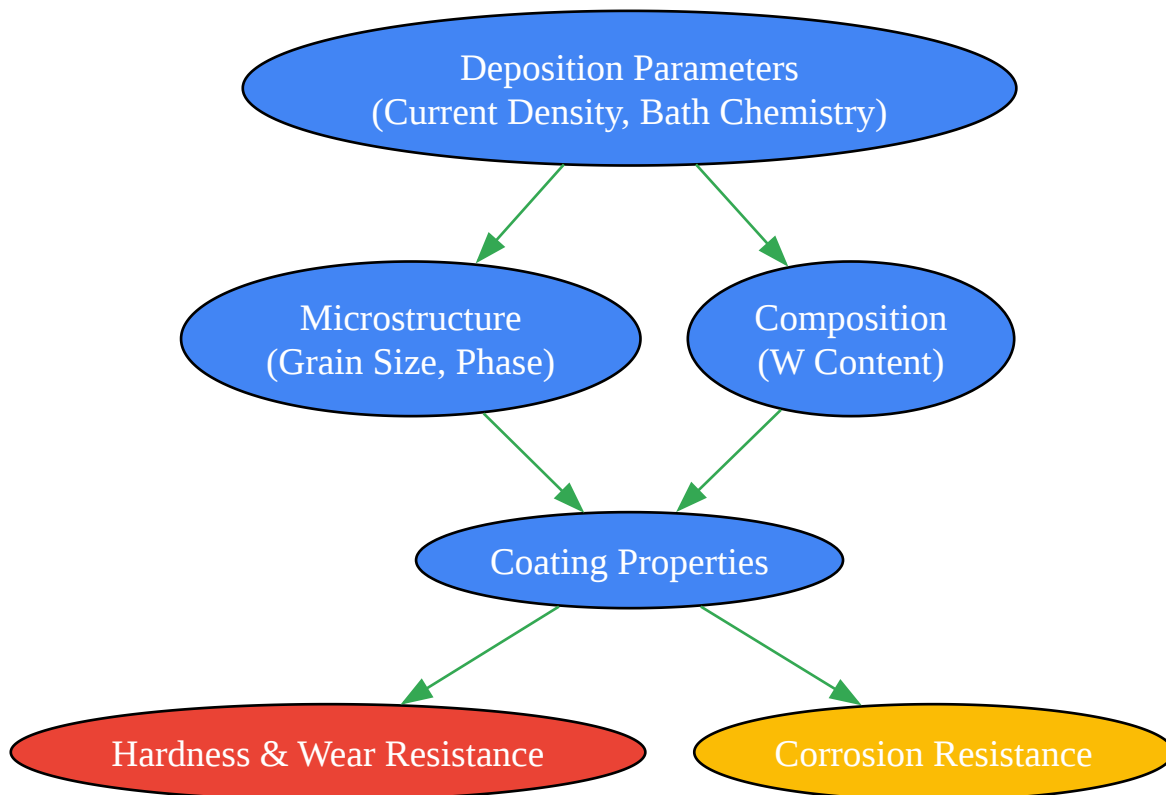
Property	Technique	Typical Values for Ni-W Coatings	References
Tungsten Content (at.%)	EDS/XPS	10 - 30	General Literature
Microhardness (HV)	Vickers Microhardness	400 - 1200	[8][23]
Coefficient of Friction	Pin-on-Disk	0.4 - 0.8 (dry sliding vs. steel)	[11]
Wear Rate (mm <sup>3</sup> /Nm)	Pin-on-Disk	10 <sup>-5</sup> - 10 <sup>-7</sup>	General Literature
Adhesion (Critical Load, Lc)	Scratch Test	10 - 50 N	General Literature
Corrosion Potential (E <sub>corr</sub> vs. SCE)	Potentiodynamic Polarization	-0.4 to -0.6 V (in 3.5% NaCl)	[9]
Corrosion Current Density (i <sub>corr</sub> )	Potentiodynamic Polarization	10 <sup>-6</sup> - 10 <sup>-8</sup> A/cm <sup>2</sup> (in 3.5% NaCl)	[9]

## Visualizations



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General workflow for Ni-W coating characterization.



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Relationship between deposition, structure, and properties.

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- To cite this document: BenchChem. [Application Notes and Protocols for the Characterization of Ni-W Coatings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12642603#characterization-techniques-for-niw-coatings]

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